

Safe handling and disposal of (1,2,2-Trichlorocyclopropyl)benzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (1,2,2-Trichlorocyclopropyl)benzene

Cat. No.: B3329976

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Technical Support Center: (1,2,2-Trichlorocyclopropyl)benzene

Disclaimer: Specific experimental and safety data for **(1,2,2-Trichlorocyclopropyl)benzene** (CAS No. 65322-28-3) is limited in publicly available literature. The information provided herein is based on the chemical's structure, data from analogous compounds, and general principles of laboratory safety and organic synthesis. Researchers should always conduct a thorough risk assessment before handling this compound and consult with their institution's environmental health and safety department.

Frequently Asked Questions (FAQs)

Q1: What is **(1,2,2-Trichlorocyclopropyl)benzene**?

A1: **(1,2,2-Trichlorocyclopropyl)benzene** is a halogenated aromatic hydrocarbon with the chemical formula $C_9H_7Cl_3$.^[1] Its structure consists of a benzene ring attached to a cyclopropane ring which is substituted with three chlorine atoms.

Q2: What are the primary hazards associated with **(1,2,2-Trichlorocyclopropyl)benzene**?

A2: While specific toxicity data is unavailable, based on its structure, the primary hazards are expected to be:

- Skin and eye irritation: Similar to other chlorinated organic compounds.
- Respiratory tract irritation: If inhaled as a dust or vapor.
- Toxicity: Halogenated hydrocarbons and benzene derivatives can have toxic effects. Benzene itself is a known carcinogen.[\[2\]](#)
- Flammability: The related compound, phenylcyclopropane, is a flammable liquid.[\[3\]](#)

Q3: What personal protective equipment (PPE) should be worn when handling this compound?

A3: At a minimum, users should wear a lab coat, chemical-resistant gloves (e.g., nitrile or neoprene), and chemical safety goggles. All handling of the solid or solutions should be done in a certified chemical fume hood to avoid inhalation of dust or vapors.

Q4: How should I store **(1,2,2-Trichlorocyclopropyl)benzene**?

A4: Store in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.

Q5: How do I dispose of waste containing **(1,2,2-Trichlorocyclopropyl)benzene**?

A5: As a halogenated organic compound, it should be disposed of as hazardous waste.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) Collect waste in a designated, labeled container for halogenated organic waste, separate from non-halogenated waste.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) Follow all local, state, and federal regulations for hazardous waste disposal.

Physical and Chemical Properties

Specific experimental data for the physical and chemical properties of **(1,2,2-Trichlorocyclopropyl)benzene** are not readily available.[\[1\]](#) The following table summarizes the available information and provides estimates for related compounds for reference.

Property	(1,2,2-Trichlorocyclopropyl)benzene	Phenylcyclopropane (for reference)	1-Chloro-2-cyclopropylbenzene (for reference)
CAS Number	65322-28-3[1]	873-49-4[8]	10292-67-8[9]
Molecular Formula	C ₉ H ₇ Cl ₃ [1]	C ₉ H ₁₀ [8]	C ₉ H ₉ Cl[9]
Molecular Weight	221.51 g/mol [1]	118.18 g/mol [8]	152.62 g/mol [9]
Boiling Point	Not Available[1]	172-173 °C	Not Available
Melting Point	Not Available[1]	-36 °C	Not Available
Density	Not Available[1]	0.941 g/mL	Not Available
Solubility	Not Available[1]	Insoluble in water	Not Available

Experimental Protocols

The following is a hypothetical protocol for the synthesis of a related dichlorocyclopropylbenzene, which could be a precursor to the title compound. This is for illustrative purposes only and has not been experimentally validated for this specific compound.

Hypothetical Synthesis of (2,2-Dichlorocyclopropyl)benzene

This procedure is based on the dichlorocyclopropanation of styrene using chloroform and a strong base.

Materials:

- Styrene
- Chloroform (CHCl₃)
- 50% Sodium hydroxide solution (NaOH)
- Benzyltriethylammonium chloride (phase transfer catalyst)
- Dichloromethane (CH₂Cl₂)

- Anhydrous magnesium sulfate (MgSO_4)
- Deionized water

Procedure:

- In a three-necked round-bottom flask equipped with a mechanical stirrer, a dropping funnel, and a condenser, combine styrene and benzyltriethylammonium chloride in dichloromethane.
- Cool the mixture to 0-5 °C in an ice bath.
- Slowly add the 50% sodium hydroxide solution via the dropping funnel while vigorously stirring the mixture.
- After the addition of NaOH, slowly add chloroform from the dropping funnel, maintaining the temperature below 10 °C.
- After the chloroform addition is complete, allow the reaction to warm to room temperature and stir for an additional 12-16 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by slowly adding deionized water.
- Separate the organic layer. Extract the aqueous layer with dichloromethane.
- Combine the organic layers and wash with deionized water and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel.

Troubleshooting Guides

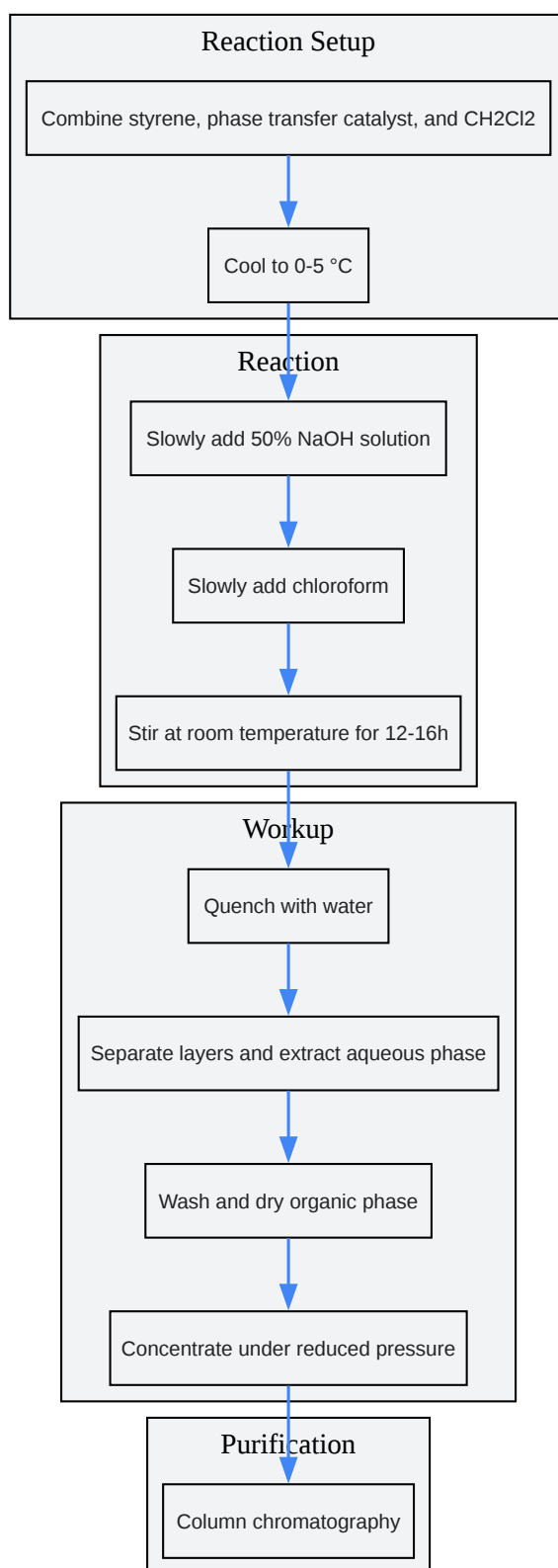
Issue: Low or no product yield in cyclopropanation

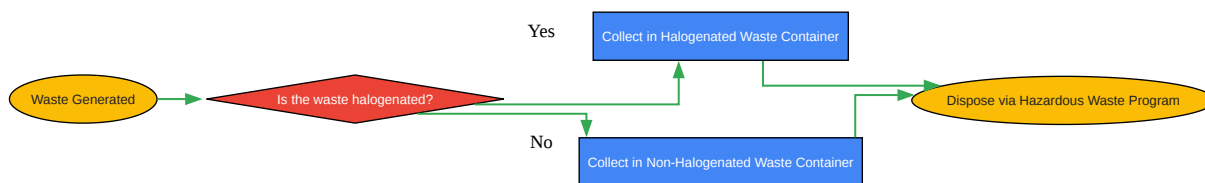
Possible Cause	Suggested Solution
Inefficient stirring	Ensure vigorous mechanical stirring to facilitate phase transfer catalysis.
Base is not concentrated enough	Use a freshly prepared 50% NaOH solution.
Reaction temperature is too high	Maintain the temperature at 0-5 °C during the addition of reagents.
Decomposition of the carbene intermediate	Ensure slow addition of chloroform to the reaction mixture.
Inactive phase transfer catalyst	Use a fresh, high-purity catalyst.

Issue: Formation of multiple byproducts

Possible Cause	Suggested Solution
Side reactions of the carbene	Ensure the reaction is run at a low temperature and that the chloroform is added slowly.
Polymerization of styrene	Use fresh, inhibitor-free styrene.
Impure starting materials	Purify starting materials before use.

Visualizations





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References

- 1. Cas 65322-28-3, Benzene, (1,2,2-trichlorocyclopropyl)- | lookchem [lookchem.com]
- 2. atsdr.cdc.gov [atsdr.cdc.gov]
- 3. echemi.com [echemi.com]
- 4. bucknell.edu [bucknell.edu]
- 5. braun.matse.illinois.edu [braun.matse.illinois.edu]
- 6. 7.2 Organic Solvents [ehs.cornell.edu]
- 7. riskmanagement.sites.olt.ubc.ca [riskmanagement.sites.olt.ubc.ca]
- 8. Cyclopropylbenzene | C₉H₁₀ | CID 70112 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. 1-Chloro-2-cyclopropylbenzene | C₉H₉Cl | CID 12227329 - PubChem [pubchem.ncbi.nlm.nih.gov]
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